

Commercial Suppliers and Technical Guide for Jasmine Lactone-d2

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Compound of Interest

Compound Name: *Jasmine lactone-d2*

Cat. No.: *B12385006*

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For researchers, scientists, and drug development professionals requiring high-purity, isotopically labeled compounds, **Jasmine lactone-d2** serves as a critical internal standard for quantitative analyses. This technical guide provides an in-depth overview of its commercial availability, key specifications, and detailed methodologies for its application in experimental settings.

Commercial Availability

Jasmine lactone-d2 is a specialized chemical available from a limited number of suppliers. One prominent commercial source is MedChemExpress (MCE), which provides this deuterated compound for research purposes.^{[1][2]}

Quantitative Data

The following table summarizes the key quantitative data for **Jasmine lactone-d2**, based on information available from MedChemExpress and general specifications for their stable isotope-labeled compounds.

Parameter	Value	Source
Supplier	MedChemExpress (MCE)	[1][2]
Product Number	HY-125678	[2]
Molecular Formula	C ₁₀ H ₁₄ D ₂ O ₂	
Molecular Weight	170.25 g/mol	
Purity	>98% (General specification)	
Isotopic Enrichment	>98% (General specification)	
Appearance	Colorless to light yellow liquid	Inferred from non-deuterated form
Storage	Recommended conditions on Certificate of Analysis	

Experimental Protocols

Jasmine lactone-d2 is primarily utilized as an internal standard in quantitative analysis, particularly in chromatography-mass spectrometry techniques such as GC-MS and LC-MS/MS. The following is a detailed, representative protocol for the quantification of Jasmine lactone in a biological matrix using **Jasmine lactone-d2** as an internal standard.

Protocol: Quantification of Jasmine Lactone in a Plant Tissue Matrix using LC-MS/MS with Deuterated Internal Standard

1. Objective: To accurately quantify the concentration of Jasmine lactone in a plant tissue sample using **Jasmine lactone-d2** as an internal standard to correct for matrix effects and variations in sample preparation and instrument response.

2. Materials and Reagents:

- Jasmine lactone analytical standard
- Jasmine lactone-d2** (Internal Standard - IS)
- Acetonitrile (ACN), LC-MS grade

- Formic acid, LC-MS grade
- Ultrapure water
- Plant tissue sample (e.g., tea leaves)
- 1.5 mL microcentrifuge tubes
- Syringe filters (0.22 μ m)
- LC-MS vials

3. Preparation of Solutions:

- Jasmine Lactone Stock Solution (1 mg/mL): Accurately weigh and dissolve Jasmine lactone in ACN.
- **Jasmine lactone-d2** (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Jasmine lactone-d2** in ACN.
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the Jasmine lactone stock solution with ACN:water (1:1, v/v).
- IS Working Solution (e.g., 50 ng/mL): Dilute the IS stock solution with ACN.

4. Sample Preparation:

- Homogenize 100 mg of the plant tissue sample.
- Add 1 mL of ACN and vortex vigorously for 1 minute.
- Spike the sample with 10 μ L of the IS working solution (50 ng/mL).
- Centrifuge the sample at 10,000 x g for 10 minutes.
- Collect the supernatant and filter it through a 0.22 μ m syringe filter into an LC-MS vial.

5. LC-MS/MS Analysis:

- Liquid Chromatography System: UPLC or HPLC system
- Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in ACN
- Gradient: A suitable gradient to separate Jasmine lactone from matrix interferences.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), positive mode
- MRM Transitions:
- Jasmine lactone: Precursor ion (m/z) -> Product ion (m/z)

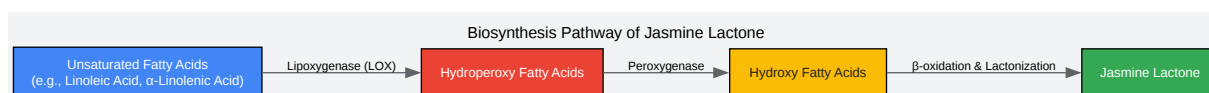
- **Jasmine lactone-d2**: Precursor ion (m/z) -> Product ion (m/z) (Precursor ion will be M+2 compared to the non-deuterated form)

6. Data Analysis:

- Integrate the peak areas for both Jasmine lactone and **Jasmine lactone-d2**.
- Calculate the peak area ratio (Jasmine lactone area / **Jasmine lactone-d2** area).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Jasmine lactone in the samples by interpolating their peak area ratios from the calibration curve.

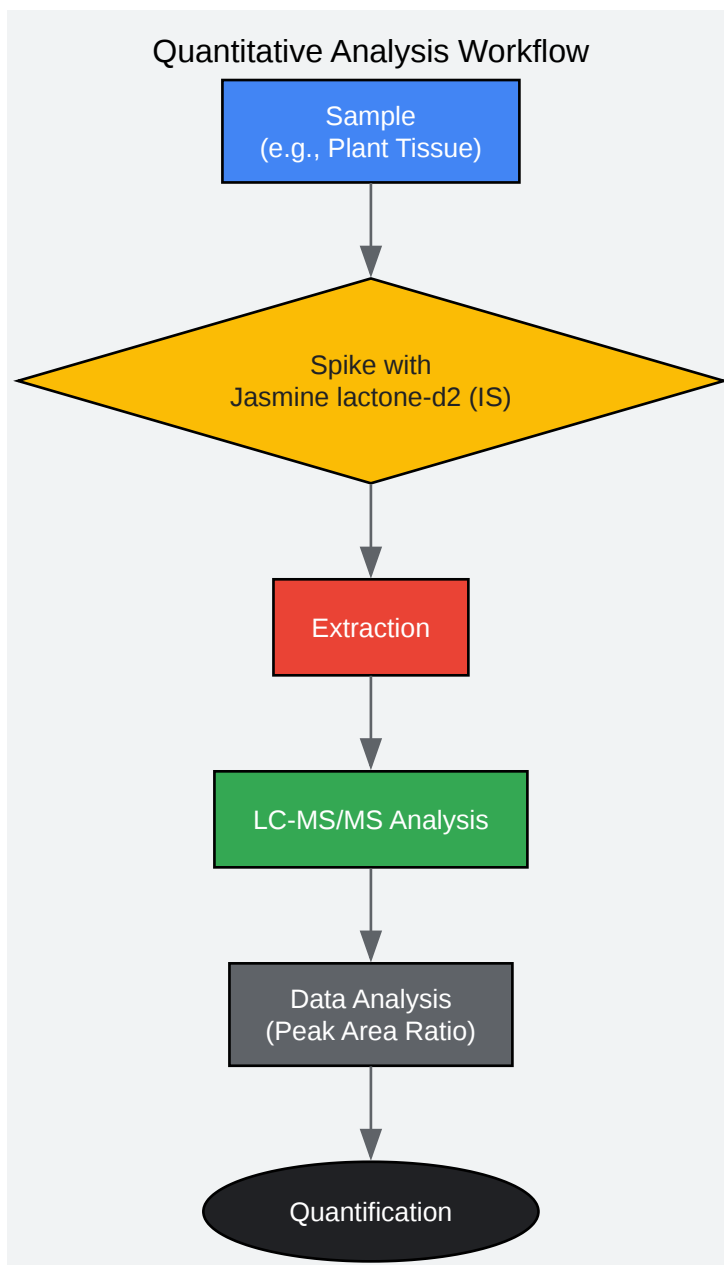
Signaling Pathways and Experimental Workflows

The biosynthesis of Jasmine lactone in plants, such as tea (*Camellia sinensis*), provides a relevant biological pathway for researchers in natural products and plant sciences. The following diagrams illustrate this pathway and a typical experimental workflow for quantitative analysis using a deuterated internal standard.



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Caption: Biosynthesis Pathway of Jasmine Lactone.



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Caption: Quantitative Analysis Workflow.

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References

- 1. medchemexpress.com [medchemexpress.com]
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